comparative structure-activity relationship (SAR) of methoxy-sulfonamides

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Compound of Interest

Compound Name:	*3-amino-4-methoxy-N-phenylbenzene-1-sulfonamide*
CAS No.:	*27075-47-4*
Cat. No.:	*B2682788*

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The Methoxy Group: A Subtle Navigator of Sulfonamide Activity

A Comparative Structure-Activity Relationship Guide for Drug Development Professionals

Introduction: The Enduring Legacy of the Sulfonamide Scaffold

The sulfonamide moiety (-SO_2NH_2), a cornerstone of medicinal chemistry, has given rise to a vast and diverse arsenal of therapeutic agents since its discovery in the early 20th century.[1][2][3] From their initial success as antibacterial agents to their contemporary roles as anticancer, anti-inflammatory, and antiviral drugs, sulfonamides have proven to be a remarkably versatile pharmacophore.[3][4] The enduring relevance of this scaffold lies in its synthetic tractability and its ability to engage in key interactions with a multitude of biological targets, often by mimicking the transition state of enzymatic reactions or by occupying specific binding pockets.[1][5]

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This guide focuses on a specific, yet profoundly influential, structural modification within the sulfonamide chemical space: the introduction of a methoxy group (-OCH_3). While seemingly a minor addition, the strategic placement of a methoxy substituent on the aromatic or heterocyclic rings of sulfonamide-based molecules can dramatically alter their physicochemical properties and, consequently, their biological activity, selectivity, and pharmacokinetic profile. We will explore the nuanced structure-activity relationships (SAR) of methoxy-sulfonamides, drawing upon experimental data from diverse therapeutic areas to provide a comparative analysis for researchers, scientists, and drug development professionals.

The Multifaceted Influence of the Methoxy Group

The methoxy group exerts its influence through a combination of electronic and steric effects. As an electron-donating group through resonance and an electron-withdrawing group through induction, its net effect on the aromatic ring's electron density is position-dependent. Furthermore, its modest steric bulk can dictate the preferred conformation of the molecule and its ability to fit into a target's binding site. These subtle modulations can have a profound impact on a compound's potency, selectivity, and overall drug-like properties.

Comparative SAR of Methoxy-Sulfonamides Across Different Target Classes

To illustrate the diverse roles of the methoxy group, we will examine its impact on the SAR of sulfonamides targeting three distinct classes of enzymes: 12-Lipoxygenase (12-LOX), Phosphatidylinositol 3-kinase (PI3K)/mammalian Target of Rapamycin (mTOR), and Carbonic Anhydrases (CAs).

Methoxybenzylamino-benzenesulfonamides as 12-Lipoxygenase Inhibitors

12-Lipoxygenase is an enzyme implicated in inflammatory diseases and cancer.[6] A notable class of 12-LOX inhibitors is based on the 4-((benzyl)amino)benzenesulfonamide scaffold. The position of the methoxy group on the benzyl ring is critical for potent inhibitory activity.

Key SAR Insights:

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- Essentiality of the 2-Hydroxy Group: A hydroxyl group at the 2-position of the benzyl ring is consistently found to be crucial for activity.[7]
- Optimal Placement of the Methoxy Group: The 3-position on the benzyl ring is the most favorable location for the methoxy group, leading to potent 12-LOX inhibition.[7]
- Detrimental Effects of Other Substitutions: Moving the methoxy group to the 4-position or introducing other substituents like methyl, amino, or nitro groups at the 3-position results in a significant loss of activity.[7] Interestingly, replacing the 3-methoxy group with a chloro or bromo group at the 4-position can maintain or even improve activity, suggesting that both electronic and steric factors are at play in the binding pocket.[7]

Comparative Activity Data:

Compound ID	R1 (2-position)	R2 (3-position)	R3 (4-position)	IC_{50} (μM) for 12-LOX
1	OH	OMe	H	4.8
28	OH	H	OMe	22
23	OH	Me	H	> 40
24	OH	NH_2	H	> 40
25	OH	NO_2	H	> 40
22	OH	H	Br	2.2
27	OH	H	Cl	6.3

Data synthesized from J Med Chem. 2014 Jan 23;57(2):495-506.[6][7]

Experimental Workflow for 12-LOX Inhibition Assay:

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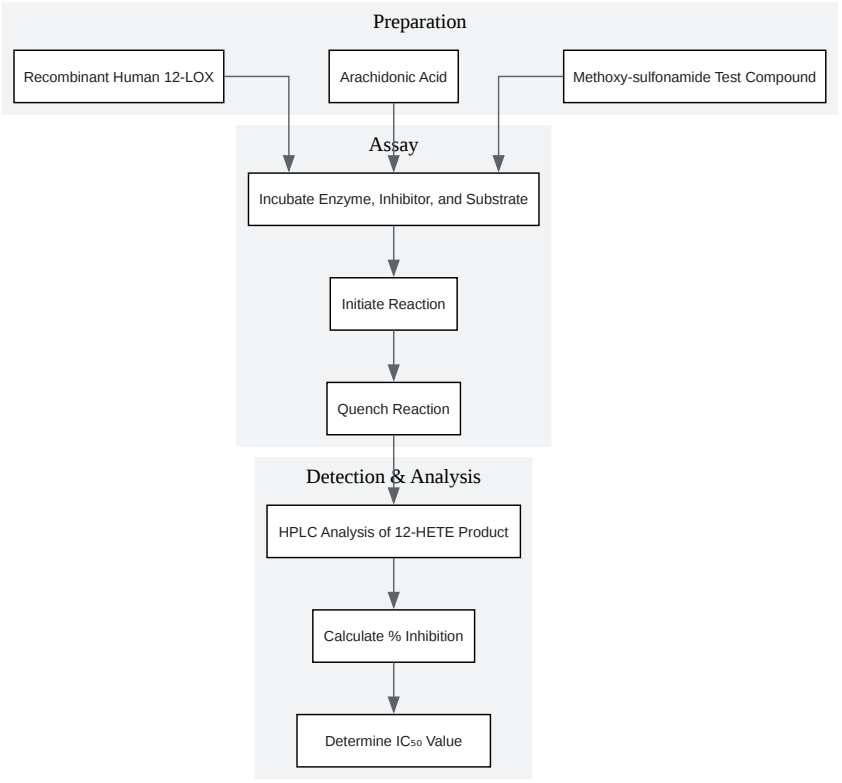

Workflow for 12-LOX Inhibition Assay.

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Caption: Workflow for 12-LOX Inhibition Assay.

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Methoxy-Sulfonamide Pyridine Derivatives as PI3K/mTOR Dual Inhibitors

The PI3K/mTOR signaling pathway is a critical regulator of cell growth and survival, and its dysregulation is a hallmark of many cancers.[8][9][10] Dual inhibitors of PI3K and mTOR have shown significant promise as anticancer agents.

Key SAR Insights:

- Importance of the Aromatic Skeleton: The nature of the aromatic core to which the methoxy-sulfonamide pyridine moiety is attached significantly influences activity. A quinoline skeleton was found to be optimal for potent PI3Kα and mTOR kinase inhibition.[8][9][10]
- Role of the Methoxy Group on the Pyridine Ring: The methoxy group on the pyridine ring is a common feature in this class of inhibitors, suggesting its importance for binding to the kinase domain.
- Impact of Substituents on the Oxazole Ring: Introduction of an oxazole group with a carboxylic acid ester, which can be converted to various amides, allows for fine-tuning of activity and properties. The substituent at the fifth position of the oxazole ring has a crucial effect on the biological activity.[10]

Comparative Activity Data of Quinoline Core Derivatives:

Compound ID	R Group on Oxazole Amide	PI3Kα IC_{50} (nM)	mTOR IC_{50} (nM)	HCT-116 Cell IC_{50} (nM)
22c	2,4-difluorobenzyl	0.22	23	20
22a	H	2.5	110	230
22b	methyl	1.8	85	150
22d	4-fluorobenzyl	0.55	35	45

Data synthesized from Pharmaceuticals (Basel). 2023 Mar 20;16(3):461.[8][9][10]

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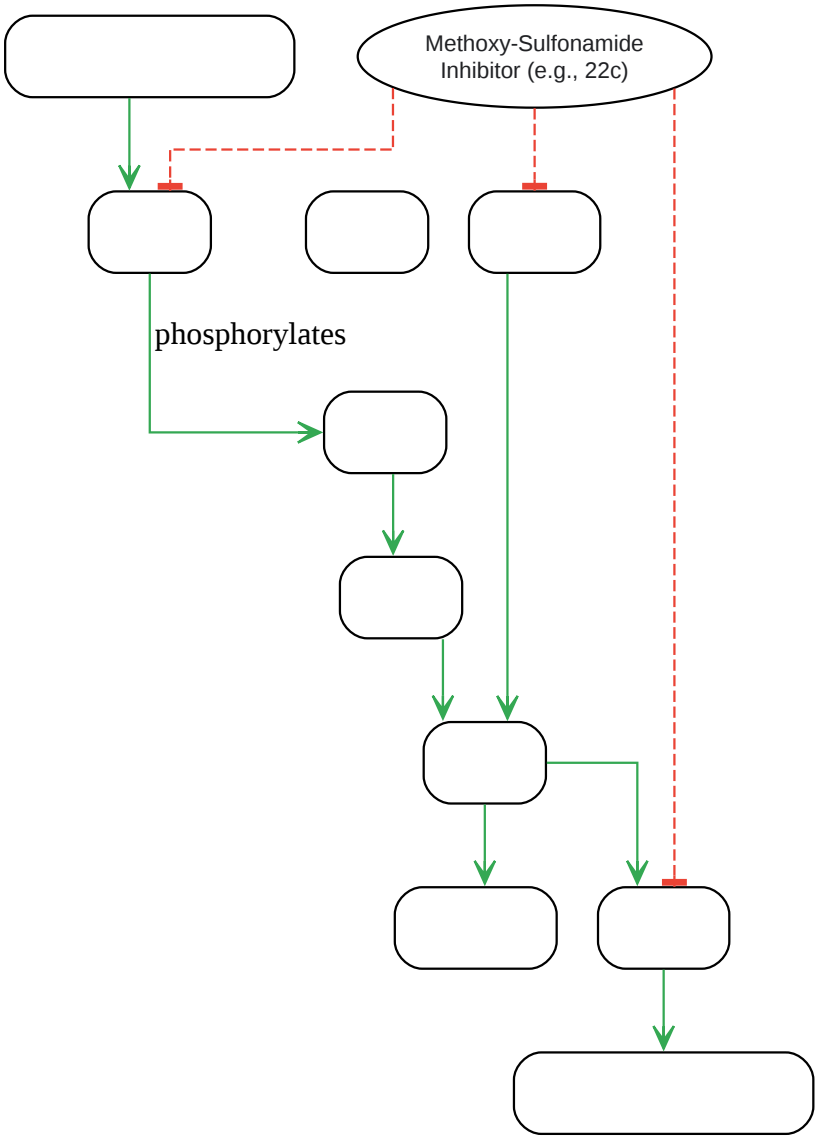
Signaling Pathway Visualization:



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Caption: PI3K/mTOR Signaling Pathway Inhibition.

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Methoxy-Substituted Sulfonamides as Carbonic Anhydrase Inhibitors

Carbonic anhydrases (CAs) are a family of metalloenzymes involved in various physiological processes, and their inhibition has therapeutic applications in glaucoma, epilepsy, and cancer.[11] The sulfonamide group is a classic zinc-binding group for CA inhibitors.

Key SAR Insights:

- General Principle: The unsubstituted sulfonamide group is essential for coordinating with the zinc ion in the active site of CAs.
- Influence of Methoxy Groups on Selectivity: The presence and position of methoxy groups on the aromatic or heterocyclic portions of the molecule can significantly influence isoform selectivity.[11] For example, in a series of pyrazole- and pyridazinecarboxamide-containing sulfonamides, the nature of the substituents, including methoxy groups, on the aryl ring played a crucial role in determining the inhibitory profile against different CA isoforms (hCA I, II, IX, and XII).[11]
- Conformational Effects: The methoxy group can influence the overall conformation of the inhibitor, affecting how it fits into the active site of different isoforms. For instance, the presence of a hydrophobic residue like Phe131 in hCA II versus a smaller Leu131 in hCA I can lead to different binding conformations for the same inhibitor, resulting in isoform selectivity.[11]

Experimental Protocol for Carbonic Anhydrase Inhibition Assay:

1. Enzyme and Inhibitor Preparation:

- Recombinant human CA isoforms (e.g., hCA I, II, IX, XII) are expressed and purified.
- Stock solutions of methoxy-sulfonamide inhibitors are prepared in a suitable solvent (e.g., DMSO).

2. Assay Procedure (Esterase Activity Method):

- The assay is performed in a 96-well plate.

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- To each well, add buffer (e.g., Tris-HCl), the CA enzyme solution, and the inhibitor solution at various concentrations.
- Pre-incubate the enzyme and inhibitor for a defined period (e.g., 15 minutes) at room temperature to allow for complex formation.
- Initiate the reaction by adding the substrate, 4-nitrophenyl acetate.
- Monitor the hydrolysis of the substrate to 4-nitrophenol by measuring the absorbance at 400 nm over time using a plate reader.

3. Data Analysis:

- Calculate the initial reaction rates from the linear portion of the absorbance versus time curves.
- Determine the percentage of inhibition for each inhibitor concentration.
- Calculate the IC_{50} value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a suitable dose-response curve.
- Inhibition constants (Ki) can be determined using the Cheng-Prusoff equation.[11]

Conclusion: The Methoxy Group as a Key Tool in Drug Design

The strategic incorporation of a methoxy group into a sulfonamide scaffold is a powerful tool for medicinal chemists. As demonstrated in the comparative analysis of inhibitors for 12-LOX, PI3K/mTOR, and Carbonic Anhydrases, the position and context of the methoxy group can profoundly influence biological activity and selectivity. A thorough understanding of these structure-activity relationships is crucial for the rational design of novel and improved sulfonamide-based therapeutics. This guide provides a framework for researchers to appreciate the subtle yet significant role of the methoxy substituent and to leverage this knowledge in their drug discovery efforts.

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